

2-Ethyl-3-methylbutanal IUPAC name and synonyms

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Compound of Interest

Compound Name: 2-Ethyl-3-methylbutanal

Cat. No.: B1266178

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An In-depth Technical Guide to 2-Ethyl-3-methylbutanal

This technical guide provides a comprehensive overview of **2-Ethyl-3-methylbutanal**, including its chemical identity, physicochemical properties, synthesis, analytical methods, and biological relevance. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Chemical Identity

IUPAC Name: **2-Ethyl-3-methylbutanal**[\[1\]](#)

Synonyms:

- 2-Ethyl-3-methylbutyraldehyde[\[1\]](#)
- 2-Ethylisovaleraldehyde[\[1\]](#)
- 2-Isopropylbutanal
- Butanal, 2-ethyl-3-methyl-[\[2\]](#)
- $(\text{CH}_3)_2\text{CHCH}(\text{C}_2\text{H}_5)\text{CHO}$ [\[2\]](#)

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Ethyl-3-methylbutanal**.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O	[1] [2]
Molecular Weight	114.19 g/mol	[1]
CAS Registry Number	26254-92-2	[1] [2]
Appearance	Colorless liquid	ChemBK
Boiling Point	134-140 °C	ChemBK
Density	0.803 - 0.9 g/mL	ChemBK
Flash Point	33 °C	ChemBK
Solubility	Soluble in alcohols and ethers, poorly soluble in water.	ChemBK
Vapor Pressure	8.08 mmHg at 25°C	ChemBK
Refractive Index	1.401	ChemBK

Experimental Protocols

Synthesis of 2-Ethyl-3-methylbutanal

A general method for the synthesis of aldehydes is through the oxidation of primary alcohols. The following protocol is adapted from a general procedure for the oxidation of primary alcohols to aldehydes.

Reaction: 2-Ethyl-3-methylbutan-1-ol → **2-Ethyl-3-methylbutanal**

Materials:

- 2-Ethyl-3-methylbutan-1-ol
- Pyridinium chlorochromate (PCC) or a milder oxidizing agent like Dess-Martin periodinane

- Anhydrous dichloromethane (CH_2Cl_2)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for elution
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve 2-Ethyl-3-methylbutan-1-ol in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Add the oxidizing agent (e.g., PCC) portion-wise to the stirred solution at room temperature. The reaction is typically exothermic and may require cooling in an ice bath to maintain the temperature.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, quench the reaction by adding a suitable reagent (e.g., sodium thiosulfate for PCC).
- Filter the reaction mixture through a pad of celite or silica gel to remove the chromium salts or other solid byproducts.
- Wash the filtrate with saturated aqueous sodium bicarbonate solution and then with brine in a separatory funnel.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.

- Filter off the drying agent and concentrate the solution under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to obtain pure **2-Ethyl-3-methylbutanal**.

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable method for the identification and quantification of volatile compounds like **2-Ethyl-3-methylbutanal**.^[1]

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- A non-polar or medium-polarity capillary column (e.g., DB-5ms or equivalent).

Sample Preparation:

- Prepare a stock solution of **2-Ethyl-3-methylbutanal** in a suitable solvent like dichloromethane or hexane.
- Create a series of calibration standards by diluting the stock solution to different concentrations.
- For unknown samples, dissolve or dilute them in the same solvent. An internal standard may be added for accurate quantification.

GC-MS Parameters (Typical):

- Injector Temperature: 250 °C
- Injection Mode: Splitless or split, depending on the concentration.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program:

- Initial temperature: 40 °C, hold for 2 minutes.
- Ramp: Increase to 200 °C at a rate of 10 °C/min.
- Hold: Hold at 200 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 35-350.

Data Analysis:

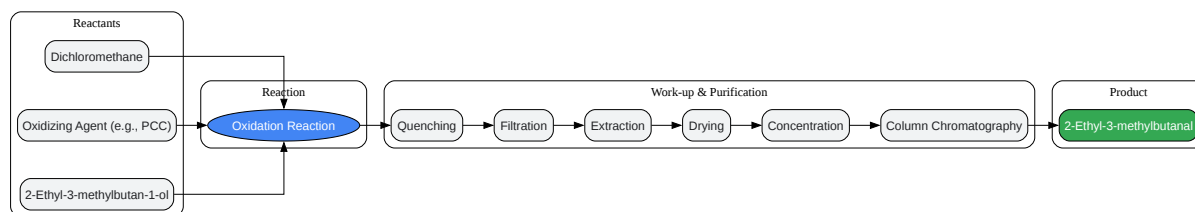
- Identify **2-Ethyl-3-methylbutanal** by its retention time and the fragmentation pattern in its mass spectrum.
- Quantify the analyte by constructing a calibration curve from the peak areas of the standard solutions.

Biological Activity and Signaling Pathway

Aldehydes, including **2-Ethyl-3-methylbutanal**, are known to be odorants that interact with olfactory receptors in the nasal cavity. The binding of an odorant to its specific G-protein coupled receptor (GPCR) on the surface of an olfactory receptor neuron initiates a signal transduction cascade.^[3]

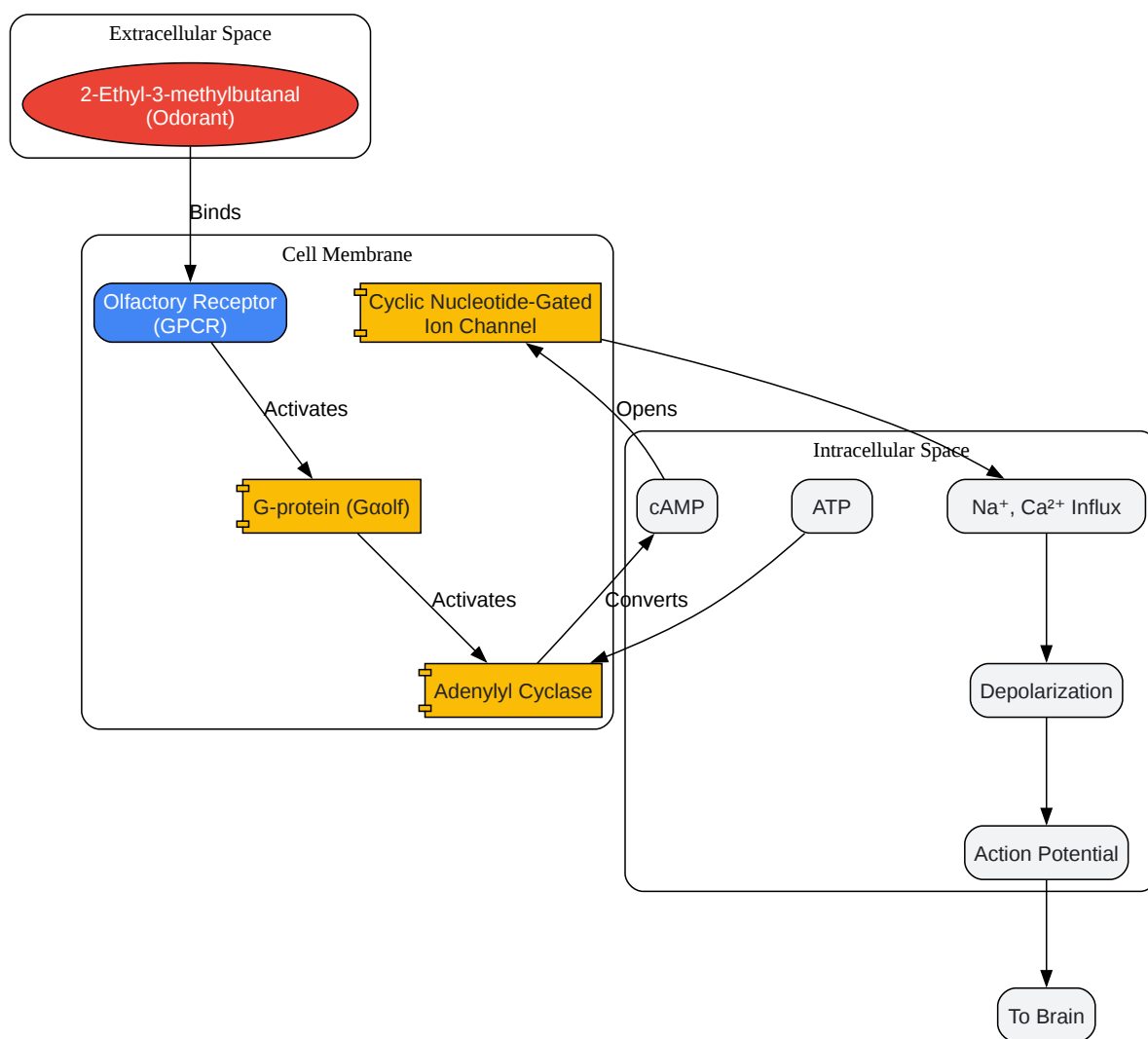
This cascade typically involves the activation of adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP).^[3] The elevated cAMP levels open cyclic nucleotide-gated ion channels, causing a depolarization of the neuron's membrane and the generation of an action potential. This signal is then transmitted to the olfactory bulb in the brain for processing.^[3]

Visualizations



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Caption: General workflow for the synthesis of **2-Ethyl-3-methylbutanal**.



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Caption: Olfactory signal transduction pathway initiated by an odorant.

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